

# An In-depth Technical Guide to the Physicochemical Characteristics of Upadacitinib Tartrate

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## Compound of Interest

Compound Name: Upadacitinib Tartrate

Cat. No.: B611593

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## Abstract

Upadacitinib, a selective Janus kinase 1 (JAK1) inhibitor, is a pivotal therapeutic agent in the management of several autoimmune and inflammatory diseases. As the tartrate salt, its efficacy and manufacturability are intrinsically linked to its physicochemical properties. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **Upadacitinib Tartrate**, including its chemical structure, solubility, pKa, melting point, and polymorphism. Detailed experimental protocols for the determination of these properties are provided, alongside visual representations of its mechanism of action and relevant experimental workflows to facilitate a deeper understanding for researchers and drug development professionals.

## Chemical Identity and Structure

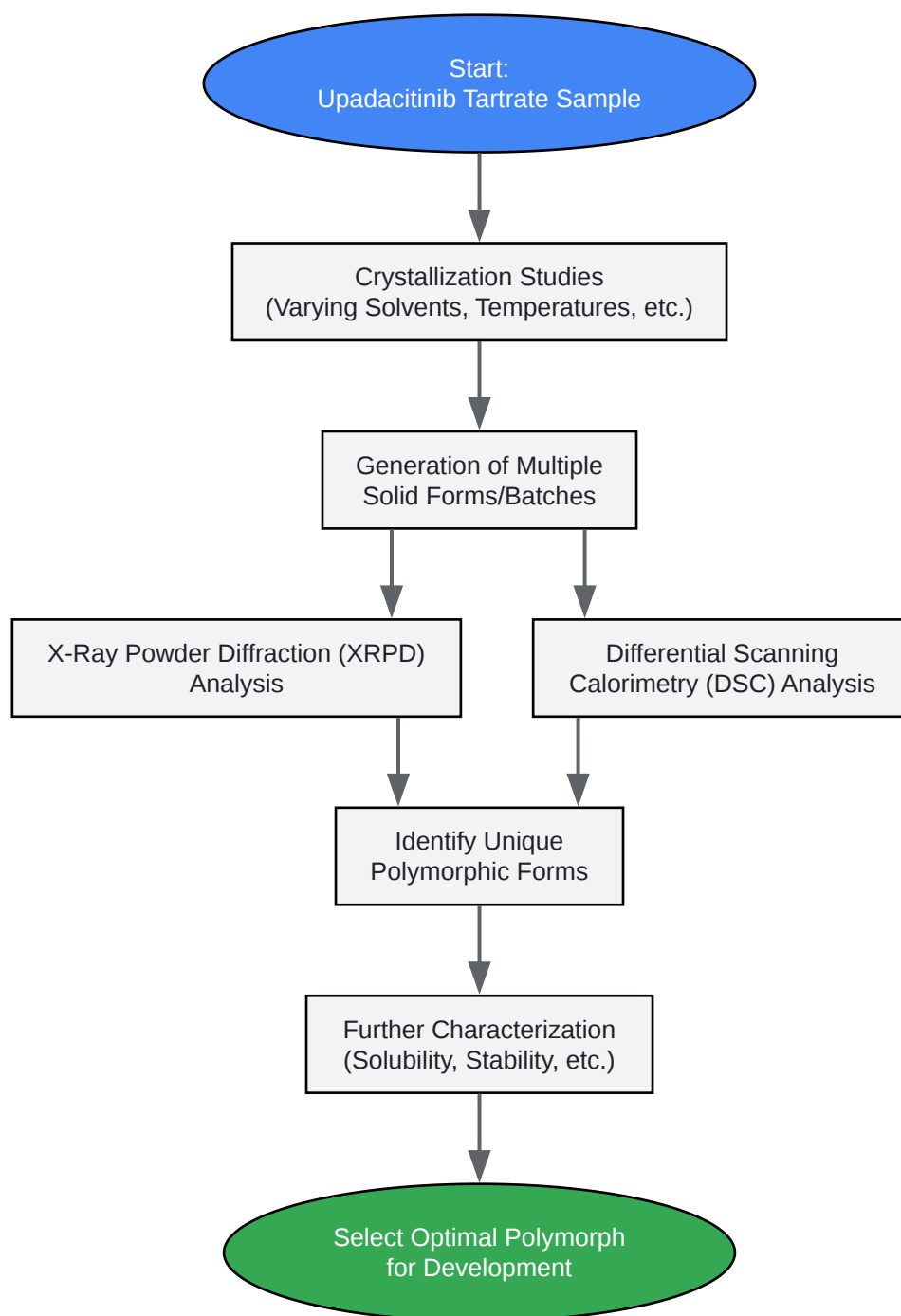
**Upadacitinib Tartrate** is the tartrate salt of Upadacitinib. The chemical and physical properties are crucial for its formulation and bioavailability.

Property	Value	Source
Chemical Name	(3S,4R)-3-ethyl-4-(3H-imidazo[1,2-a]pyrrolo[2,3-e]pyrazin-8-yl)-N-(2,2,2-trifluoroethyl)pyrrolidine-1-carboxamide (2R,3R)-2,3-dihydroxybutanedioate	MedKoo
Molecular Formula	C <sub>21</sub> H <sub>25</sub> F <sub>3</sub> N <sub>6</sub> O <sub>7</sub>	PubChem[1]
Molecular Weight	530.46 g/mol	MedKoo[2]
CAS Number	1607431-21-9	MedKoo[2]

## Mechanism of Action: JAK-STAT Signaling Pathway Inhibition

Upadacitinib selectively inhibits Janus Kinase 1 (JAK1), a key enzyme in the JAK-STAT signaling pathway.[3][4][5][6][7] This pathway is integral to the signaling of numerous cytokines and growth factors that are implicated in inflammation and immune responses. By blocking JAK1, Upadacitinib prevents the phosphorylation and activation of Signal Transducers and Activators of Transcription (STATs), which in turn inhibits their translocation to the nucleus and subsequent modulation of inflammatory gene expression.





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## References

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